

Topic: Ring-Opening Polymerization of 1,6-Dioxacycloheptadecan-7-one

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 1,6-Dioxacycloheptadecan-7-one

CAS No.: 6707-60-4

Cat. No.: B1201953

[Get Quote](#)

Abstract

This guide provides a comprehensive technical overview and detailed protocols for the ring-opening polymerization (ROP) of **1,6-Dioxacycloheptadecan-7-one**, a macrocyclic lactone. The synthesis of aliphatic polyesters through ROP is a cornerstone of modern polymer chemistry, offering precise control over molecular weight and architecture, which is critical for applications in drug delivery, medical implants, and advanced materials. This document explores the fundamental principles of ROP, compares various catalytic systems, and presents two detailed, field-proven protocols: a classic metal-catalyzed approach using Tin(II) 2-ethylhexanoate and a biocatalytic "green" approach using immobilized lipase. We further detail the essential characterization techniques required to validate the synthesis and properties of the resulting polymer, poly(**1,6-Dioxacycloheptadecan-7-one**). This application note is designed to equip researchers with the foundational knowledge and practical steps necessary to successfully synthesize and analyze this advanced polyester.

Introduction to 1,6-Dioxacycloheptadecan-7-one and its Polymerization

1,6-Dioxacycloheptadecan-7-one (CAS: 6707-60-4), also known by trade names such as Cervolide, is a 17-membered macrocyclic lactone.[1][2] While known in the fragrance industry, its structure is of significant interest for materials science as a monomer for creating novel aliphatic polyesters. The incorporation of two ether linkages within its backbone differentiates it from common lactone monomers like ϵ -caprolactone, suggesting that the resulting polymer may possess unique properties, such as modified flexibility, degradation kinetics, and solvent compatibility.

Ring-opening polymerization (ROP) is the most effective method for converting such cyclic esters into high molecular weight polymers.[3] Unlike step-growth polycondensation, ROP is an addition polymerization that can proceed through a living/controlled mechanism, allowing for the synthesis of polymers with predictable molecular weights and narrow polydispersity indices (PDI).[3][4] This level of control is paramount for biomedical applications where polymer properties must be precisely defined and reproducible.

Table 1: Properties of **1,6-Dioxacycloheptadecan-7-one**

Property	Value	Reference
CAS Number	6707-60-4	[2]
Molecular Formula	C ₁₅ H ₂₈ O ₃	[2][5]
Molecular Weight	256.38 g/mol	[5]
Synonyms	Cervolide, 12-Oxahexadecanolide	[1][6]
Structure	A 17-membered ring with two ether linkages and one ester group	[5]

Mechanistic Principles of Lactone Ring-Opening Polymerization

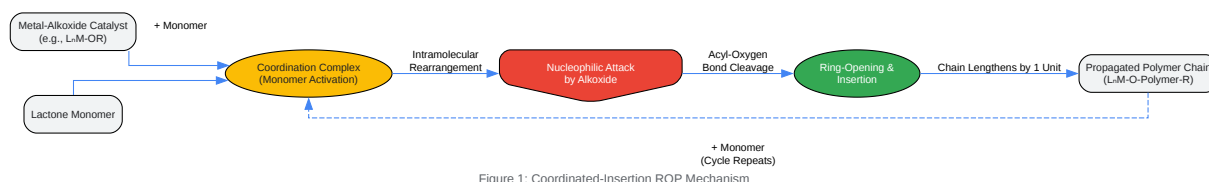
The ROP of lactones can be initiated through several pathways, including cationic, anionic, and coordination-insertion mechanisms.[4] For achieving high control over the polymerization of

macrocyclic lactones, the coordination-insertion mechanism, typically mediated by metal-alkoxide catalysts, is the most prevalent and well-studied.[3][7]

The Causality of the Coordination-Insertion Mechanism: This mechanism relies on two key actions: activation of the monomer and nucleophilic attack.

- **Coordination & Activation:** The Lewis acidic metal center of the catalyst coordinates to the carbonyl oxygen of the lactone monomer. This coordination polarizes the carbonyl group, rendering the carbonyl carbon significantly more electrophilic and thus more susceptible to attack.[3]
- **Nucleophilic Attack & Insertion:** The alkoxide group (initiator) attached to the metal center performs a nucleophilic attack on the activated carbonyl carbon. This leads to the cleavage of the acyl-oxygen bond of the lactone ring. The now-opened monomer is "inserted" between the metal and the alkoxide group, extending the chain and regenerating the metal-alkoxide species at the new chain end, ready to coordinate the next monomer.

This process repeats, propagating the polymer chain. The use of an external initiator, such as an alcohol, allows for precise control over the degree of polymerization, which is theoretically determined by the initial monomer-to-initiator ratio ($[M]/[I]$).



[Click to download full resolution via product page](#)

Figure 1: Coordinated-Insertion ROP Mechanism.

Overview of Catalytic Systems

The choice of catalyst is the most critical decision in designing an ROP experiment, as it dictates reaction speed, control, and the biocompatibility of the final product.

Table 2: Comparison of Catalyst Classes for Lactone ROP

Catalyst Class	Examples	Advantages	Disadvantages	Suited For
Metal-Based	Sn(Oct) ₂ , Zn(Et) ₂ , Al(O ⁱ Pr) ₃	High activity, good control over MW and PDI, well-understood mechanisms. [3] [8]	Potential metal contamination and toxicity, requiring extensive purification for biomedical use. [8]	Bulk production, synthesis of well-defined architectures.
Organocatalysts	TBD, (Thio)ureas, DMAP	Metal-free, low toxicity, can provide high control. [4] [9] [10]	Often require higher temperatures or longer reaction times; can be sensitive to impurities.	Metal-sensitive applications, biomedical polymers.
Enzymatic	Immobilized Lipases (e.g., Novozym 435)	"Green" and sustainable, highly selective, operates under mild conditions, excellent biocompatibility. [10] [11]	Slower reaction rates, higher cost, can be limited by solvent choice and substrate scope.	High-value biomedical materials, sustainable polymer synthesis.

Experimental Protocols

The following protocols provide step-by-step methodologies for the polymerization of **1,6-Dioxacycloheptadecan-7-one**.

Expert Insight: The rigorous exclusion of water is paramount for all ROP methods, except enzymatic ones where a minimal amount of water can be crucial for enzyme activity. Water can act as an unintended initiator, leading to poor control over molecular weight and a broadened PDI. Therefore, monomers must be dried (e.g., over CaH_2) and solvents must be anhydrous.

Protocol 1: Metal-Catalyzed ROP with Tin(II) 2-Ethylhexanoate ($\text{Sn}(\text{Oct})_2$)

This protocol describes a robust, well-established method for controlled ROP, suitable for generating polymers with predictable molecular weights.

Materials and Reagents:

- **1,6-Dioxacycloheptadecan-7-one** (Monomer, dried over CaH_2 overnight and distilled/sublimed)
- Tin(II) 2-ethylhexanoate ($\text{Sn}(\text{Oct})_2$, Catalyst)
- Benzyl alcohol (BnOH , Initiator, dried over molecular sieves)
- Anhydrous Toluene (Solvent)
- Methanol (for precipitation)
- Dichloromethane (DCM, for dissolution)
- Schlenk flask and line, magnetic stirrer, heating mantle/oil bath, argon/nitrogen gas supply

Procedure:

- Preparation: Bake all glassware at 120°C overnight and cool under a stream of dry argon or nitrogen.
- Reaction Setup: In the Schlenk flask under an inert atmosphere, add **1,6-Dioxacycloheptadecan-7-one** (e.g., 2.56 g, 10 mmol).
- Solvent & Initiator Addition: Add anhydrous toluene (e.g., 10 mL). Add the desired amount of benzyl alcohol initiator via syringe.

- Rationale: The monomer-to-initiator ratio ($[M]/[I]$) determines the target degree of polymerization (DP). For a target DP of 100, $[M]/[I] = 100/1$. For 10 mmol of monomer, this requires 0.1 mmol of BnOH.
- Catalyst Addition: Prepare a stock solution of $\text{Sn}(\text{Oct})_2$ in anhydrous toluene (e.g., 0.1 M). Add the required amount of catalyst solution via syringe. A typical monomer-to-catalyst ratio ($[M]/[C]$) is between 200/1 and 1000/1.
- Polymerization: Immerse the flask in a preheated oil bath at 110°C and stir vigorously. Monitor the reaction progress by taking small aliquots over time and analyzing the conversion via ^1H NMR. The reaction typically proceeds for 4-24 hours.
- Termination & Purification:
 - Cool the reaction to room temperature.
 - Dilute the viscous solution with a small amount of DCM (e.g., 5 mL).
 - Precipitate the polymer by slowly pouring the solution into a large volume of cold methanol (e.g., 200 mL) with stirring. The polymer should crash out as a white solid.
 - Filter the solid polymer, wash with fresh methanol, and dry under vacuum at 40°C to a constant weight.

Protocol 2: Enzymatic ROP with Immobilized Lipase (Novozym 435)

This protocol offers a biocompatible route to the polyester, ideal for applications where metal residues are unacceptable.

Materials and Reagents:

- **1,6-Dioxacycloheptadecan-7-one** (Monomer)
- Novozym 435 (Immobilized *Candida antarctica* Lipase B, Catalyst)
- Anhydrous Toluene or Diphenyl Ether (Solvent)

- Dichloromethane (DCM, for dissolution)
- Methanol (for precipitation)
- Round-bottom flask, magnetic stirrer, heating mantle/oil bath

Procedure:

- Enzyme Preparation: Dry the Novozym 435 beads under vacuum for 24 hours prior to use to remove excess water.
- Reaction Setup: In a clean, dry round-bottom flask, add **1,6-Dioxacycloheptadecan-7-one** (e.g., 2.56 g, 10 mmol) and the solvent (e.g., 10 mL Toluene).
- Catalyst Addition: Add Novozym 435. A typical loading is 10% by weight relative to the monomer (e.g., 256 mg).
 - Note: In this system, trace water or the enzyme's active site can initiate polymerization. For better control, a primary alcohol can be added as an initiator, similar to Protocol 1.
- Polymerization: Heat the mixture to 70-90°C with gentle stirring.
 - Rationale: Vigorous stirring can cause mechanical degradation of the enzyme beads. The lower temperature is sufficient for enzymatic activity and minimizes side reactions.
- Termination & Purification:
 - After the desired time (e.g., 48-72 hours), cool the reaction to room temperature.
 - Remove the enzyme beads by simple filtration. The beads can be washed with DCM, dried, and potentially reused.
 - Dissolve the filtrate (containing the polymer and any unreacted monomer) in a minimal amount of DCM.
 - Precipitate, filter, and dry the polymer as described in Protocol 1 (Step 6).

Experimental Workflow and Polymer Characterization

A systematic workflow is essential for reproducible results. The synthesized polymer must be thoroughly characterized to confirm its structure, molecular weight, and purity.

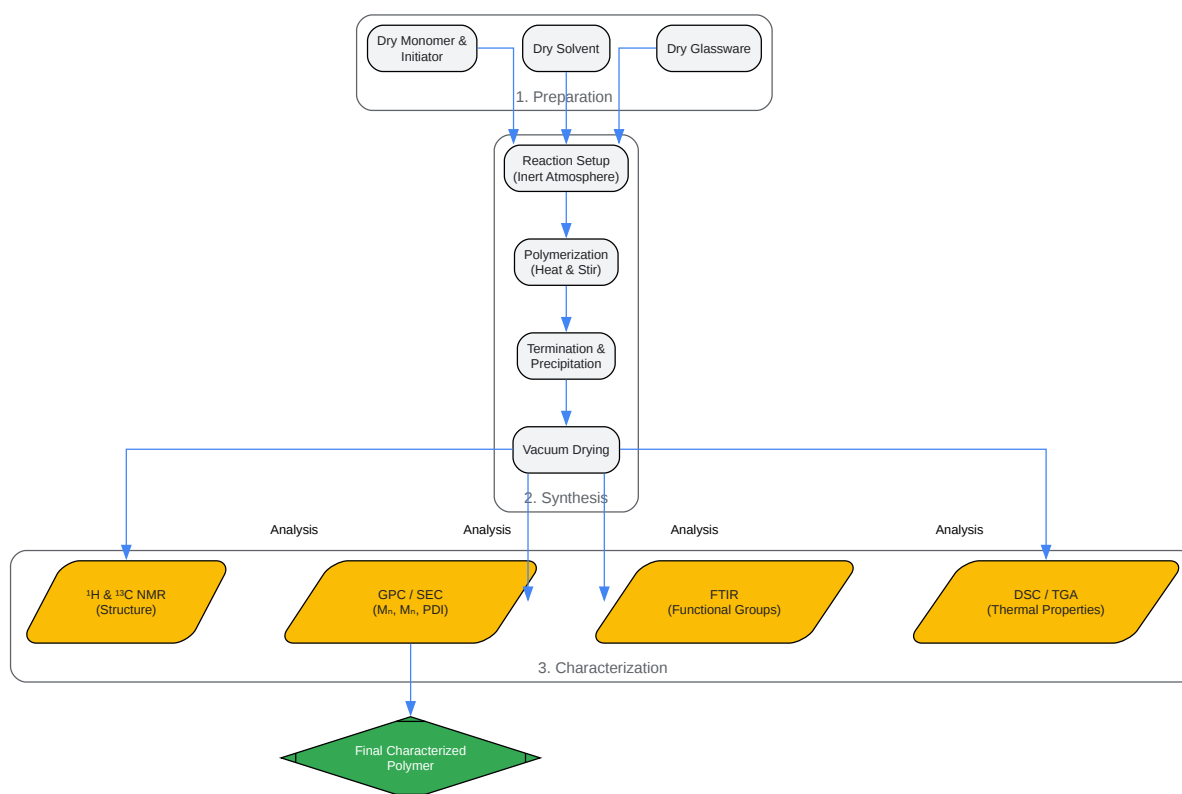


Figure 2: General Experimental Workflow

[Click to download full resolution via product page](#)

Figure 2: General Experimental Workflow.

Characterization Techniques:

- **¹H NMR Spectroscopy:** Used to confirm the conversion of the monomer to the polymer. The disappearance of monomer-specific peaks and the appearance of new peaks corresponding to the linear polyester structure are monitored. For poly(**1,6-Dioxacycloheptadecan-7-one**), one would expect to see characteristic shifts for the methylene protons adjacent to the newly formed ester and ether linkages.
- **Gel Permeation Chromatography (GPC):** This is the standard method for determining the number-average molecular weight (M_n), weight-average molecular weight (M_w), and polydispersity index ($PDI = M_w/M_n$).^[3] The system is calibrated with known standards (e.g., polystyrene or poly(methyl methacrylate)). A low PDI (typically < 1.5) is indicative of a controlled polymerization.
- **FTIR Spectroscopy:** Confirms the polymerization by showing the retention of the ester carbonyl peak (around 1730 cm^{-1}) and the disappearance of spectral features unique to the strained cyclic monomer.^[3]

Table 3: Example of Expected Characterization Data

Parameter	Target Value	Typical Result	Significance
Monomer Conversion	>95%	>95% (by ¹ H NMR)	High conversion indicates an efficient reaction.
M_n (by GPC)	$[M]/[I] \times MW_{\text{monomer}}$	Close to target value	Shows the polymerization is controlled by the initiator.
PDI (by GPC)	< 1.5	1.1 - 1.4	A narrow PDI indicates a controlled/"living" polymerization with minimal side reactions.

Troubleshooting and Expert Insights

Problem	Potential Cause(s)	Recommended Solution(s)
Low or No Conversion	1. Inactive catalyst. 2. Presence of inhibitors (e.g., water, acid). 3. Insufficient temperature or time.	1. Use a fresh, properly stored catalyst. 2. Rigorously dry all reagents and solvents. 3. Increase reaction temperature or time, monitoring for degradation.
Broad PDI (> 1.8)	1. Water or other impurities acting as initiators. 2. Transesterification side reactions (inter- or intramolecular). 3. Catalyst is too aggressive.	1. Improve drying procedures for all components. 2. Lower the reaction temperature or shorten the time after high conversion is reached. 3. Reduce catalyst loading or choose a less active catalyst.
M_n Lower than Target	1. Presence of impurities (especially water) that initiate new chains. 2. Inaccurate measurement of the initiator.	1. Purify monomer and dry all reagents thoroughly. 2. Prepare and use a standardized stock solution of the initiator.

Conclusion

The ring-opening polymerization of **1,6-Dioxacycloheptadecan-7-one** provides a versatile platform for the synthesis of novel aliphatic polyesters. By carefully selecting the catalytic system—whether a traditional metal complex for speed and control or an enzyme for biocompatibility—researchers can tailor the polymer's properties to meet the demanding requirements of advanced applications. The successful implementation of the protocols and characterization techniques detailed in this guide will enable the reliable production and validation of these promising materials, paving the way for innovations in drug development and materials science.

References

- Okada, M. (2002). Ring-Opening Polymerization of Lactones. In: Biopolymers. Wiley-VCH. Available from: [\[Link\]](#)
- MacDonald, R. T., et al. (1996). Lipase-Catalyzed Ring-Opening Polymerization of Lactones: A Novel Route to Poly(hydroxyalkanoate)s. *Macromolecules*, 29(19), 6037-6042. Available from: [\[Link\]](#)
- Dobrzynski, P. (2013). Novel Zinc-Catalytic Systems for Ring-Opening Polymerization of ϵ -Caprolactone. *Molecules*, 18(11), 14159-14175. Available from: [\[Link\]](#)
- Forrest, S. J. K., et al. (2016). Unexpected Periodicity in Cationic Group 5 Initiators for the Ring-Opening Polymerization of Lactones. *Inorganic Chemistry*, 55(18), 9116-9124. Available from: [\[Link\]](#)
- Wang, Y., et al. (2019). Ring-Opening Polymerization of ϵ -Caprolactone with Anhydrous Iron (III) Chloride as Catalyst. ResearchGate. Available from: [\[Link\]](#)
- Odian, G. (2004). Ring-Opening Polymerization. In: Principles of Polymerization. John Wiley & Sons, Inc. Available from: [\[Link\]](#)
- LookChem. (n.d.). **1,6-Dioxacycloheptadecan-7-one**. Retrieved from: [\[Link\]](#)
- Zhang, Y., et al. (2018). Insights into the mechanism for ring-opening polymerization of lactide catalyzed by $\text{Zn}(\text{C}_6\text{F}_5)_2$ /organic superbases Lewis pairs. *Catalysis Science & Technology*, 8(1), 259-267. Available from: [\[Link\]](#)
- Majumder, P., et al. (2016). Ring opening polymerization of d,l-lactide and ϵ -caprolactone catalysed by (pyrazol-1-yl)copper(ii) carboxylate complexes. *Dalton Transactions*, 45(15), 6546-6556. Available from: [\[Link\]](#)
- Chojnowski, J. (2011). Ring-Opening Polymerization of Cyclosiloxanes. Gelest, Inc. Available from: [\[Link\]](#)
- Ghorbani, M., et al. (2023). Ring Opening Polymerization Used for the Production of VOC Free High-Performance Ecofriendly Novel PBZ/PDA/CeO₂ Nanocomposites. *Polymers*, 15(6), 1438. Available from: [\[Link\]](#)

- Taton, D., et al. (2010). Organo-Catalyzed Ring Opening Polymerization of a 1,4-Dioxane-2,5-dione Deriving from Glutamic Acid. *Macromolecular Chemistry and Physics*, 211(1), 75-85. Available from: [\[Link\]](#)
- Valerio, O., et al. (2017). Enzymatic ring opening polymerization of ω -Pentadecalactone in different solvents in a variable-volume view reactor. *Journal of Polymer Science Part A: Polymer Chemistry*, 55(19), 3290-3296. Available from: [\[Link\]](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. 1,6-Dioxacycloheptadecan-7-one | 6707-60-4 [\[chemicalbook.com\]](#)
- 2. 1,6-Dioxacycloheptadecan-7-one, CasNo.6707-60-4 Chemical Technology Co.,LTD(expird) China (Mainland) [\[aoen.lookchem.com\]](#)
- 3. Novel Zinc-Catalytic Systems for Ring-Opening Polymerization of ϵ -Caprolactone - PMC [\[pmc.ncbi.nlm.nih.gov\]](#)
- 4. [researchgate.net \[researchgate.net\]](#)
- 5. CAS 6707-60-4: 1,6-Dioxacycloheptadecan-7-one | CymitQuimica [\[cymitquimica.com\]](#)
- 6. CAS 6707-60-4: 1,6-Dioxacycloheptadecan-7-on | CymitQuimica [\[cymitquimica.com\]](#)
- 7. Ring opening polymerization of d,l-lactide and ϵ -caprolactone catalysed by (pyrazol-1-yl)copper(ii) carboxylate complexes - PMC [\[pmc.ncbi.nlm.nih.gov\]](#)
- 8. Ring-Opening Polymerization of Lactones Catalyzed by Silicon-Based Lewis Acid - ProQuest [\[proquest.com\]](#)
- 9. [researchgate.net \[researchgate.net\]](#)
- 10. [researchgate.net \[researchgate.net\]](#)
- 11. [pubs.acs.org \[pubs.acs.org\]](#)
- To cite this document: BenchChem. [Topic: Ring-Opening Polymerization of 1,6-Dioxacycloheptadecan-7-one]. BenchChem, [2026]. [Online PDF]. Available at:

[\[https://www.benchchem.com/product/b1201953/docs#topic-ring-opening-polymerization-of-1-6-dioxacycloheptadecan-7-one\]](https://www.benchchem.com/product/b1201953/docs#topic-ring-opening-polymerization-of-1-6-dioxacycloheptadecan-7-one)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)